

Personal protective equipment for handling Methyl 2-amino-4-methylbenzoate

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Compound of Interest

Compound Name: **Methyl 2-amino-4-methylbenzoate**

Cat. No.: **B102188**

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Essential Safety and Handling Guide for Methyl 2-amino-4-methylbenzoate

This guide provides immediate, essential safety and logistical information for handling **Methyl 2-amino-4-methylbenzoate** (CAS No. 18595-17-0), tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **Methyl 2-amino-4-methylbenzoate**
- CAS Number: 18595-17-0
- Molecular Formula: C₉H₁₁NO₂
- Molecular Weight: 165.19 g/mol

Hazard Identification and Classification

Methyl 2-amino-4-methylbenzoate is classified as a hazardous substance. Key hazard statements associated with this chemical include:

- H315: Causes skin irritation.[\[1\]](#)

- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

It is harmful if it comes into contact with the skin, is inhaled, or is swallowed.

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield. Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Immediately remove any clothing contaminated by the product. [1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face respirator may be necessary under certain conditions.

Safe Handling and Storage Protocols

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the chemical.

Handling:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[1\]](#)

- Avoid Inhalation: Do not breathe dust, fumes, gas, mist, vapors, or spray.[[1](#)]
- Hygiene: Wash hands thoroughly after handling. Contaminated clothing should be washed before reuse.[[1](#)]

Storage:

- Container: Keep the container tightly closed.[[1](#)]
- Location: Store in a cool, dry, and well-ventilated place.[[1](#)]
- Security: Store in a locked-up area.[[1](#)]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical advice if skin irritation occurs.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
Ingestion	Call a poison center or doctor immediately. Do not induce vomiting.

Spill and Disposal Management

Spill Response:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.
- Clean-up: Use a dry clean-up procedure and avoid generating dust. Absorb with inert material (e.g., sand, vermiculite) and place it into a suitable, labeled disposal container.
- Decontamination: Wash the spill area thoroughly.

Disposal:

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#) Do not allow the product to enter drains.

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **Methyl 2-amino-4-methylbenzoate**.



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Safe handling workflow for **Methyl 2-amino-4-methylbenzoate**.

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References

- 1. aksci.com [aksci.com]

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